

PNU-159682 carboxylic acid storage and long-term stability

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Compound of Interest

Compound Name: PNU-159682 carboxylic acid

Cat. No.: B10857757

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PNU-159682 Carboxylic Acid: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and long-term stability of **PNU-159682 carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: How should I store **PNU-159682 carboxylic acid** upon receipt?

A1: Upon receipt, **PNU-159682 carboxylic acid** as a solid powder should be stored at -20°C for long-term stability, where it can be kept for up to three years.^[1] For shorter periods, some suppliers ship the product at room temperature.

Q2: What are the recommended conditions for storing stock solutions of **PNU-159682 carboxylic acid**?

A2: Stock solutions of **PNU-159682 carboxylic acid** should be stored under nitrogen and protected from light.^{[2][3]} For optimal stability, it is recommended to store stock solutions at -80°C, which allows for storage up to 6 months.^{[2][4]} If a -80°C freezer is unavailable, storage at -20°C is possible for up to one month.^{[2][4]}

Q3: Can I store working solutions for later use?

A3: It is highly recommended to prepare working solutions for in vivo experiments freshly on the same day of use to ensure reliable experimental results.[2]

Q4: What should I do if I observe precipitation in my stock or working solution?

A4: If precipitation or phase separation occurs during the preparation of your solution, gentle heating and/or sonication can be used to aid in the dissolution of the compound.[2] If precipitation is observed after storage, refer to the troubleshooting guide below.

Q5: What solvents are recommended for dissolving **PNU-159682 carboxylic acid**?

A5: Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of **PNU-159682 carboxylic acid**.[2] For in vivo experiments, a stock solution in DMSO can be further diluted with other vehicles such as a mixture of PEG300, Tween-80, and saline, or with 20% SBE- β -CD in saline.[2]

Q6: Are there any specific handling precautions I should take?

A6: **PNU-159682 carboxylic acid** is a potent cytotoxin and should be handled with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[5] Work should be conducted in a well-ventilated area or a chemical fume hood.[4] Ensure that safety showers and eye wash stations are accessible.[4]

Storage Conditions Summary

Form	Storage Temperature	Duration	Special Conditions
Solid (Powder)	-20°C	Up to 3 years[1]	N/A
In Solvent	-80°C	Up to 6 months[2][4]	Protect from light, store under nitrogen[2][3]
-20°C	Up to 1 month[2][4]	Protect from light, store under nitrogen[2][3]	

Experimental Protocols

Protocol 1: Preparation of Stock Solution (10 mM in DMSO)

- Equilibrate the vial of **PNU-159682 carboxylic acid** powder to room temperature before opening.
- Add the appropriate volume of DMSO to the vial to achieve a 10 mM concentration. For example, to a 1 mg vial, add the calculated volume of DMSO based on the molecular weight of the specific batch.
- Vortex the solution gently to ensure the compound is fully dissolved. If necessary, sonicate the solution in a water bath for a short period.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C under nitrogen and protected from light.

Protocol 2: Preparation of Working Solution for In Vivo Experiments (Example)

This is an example protocol and may need to be optimized for your specific experimental needs.

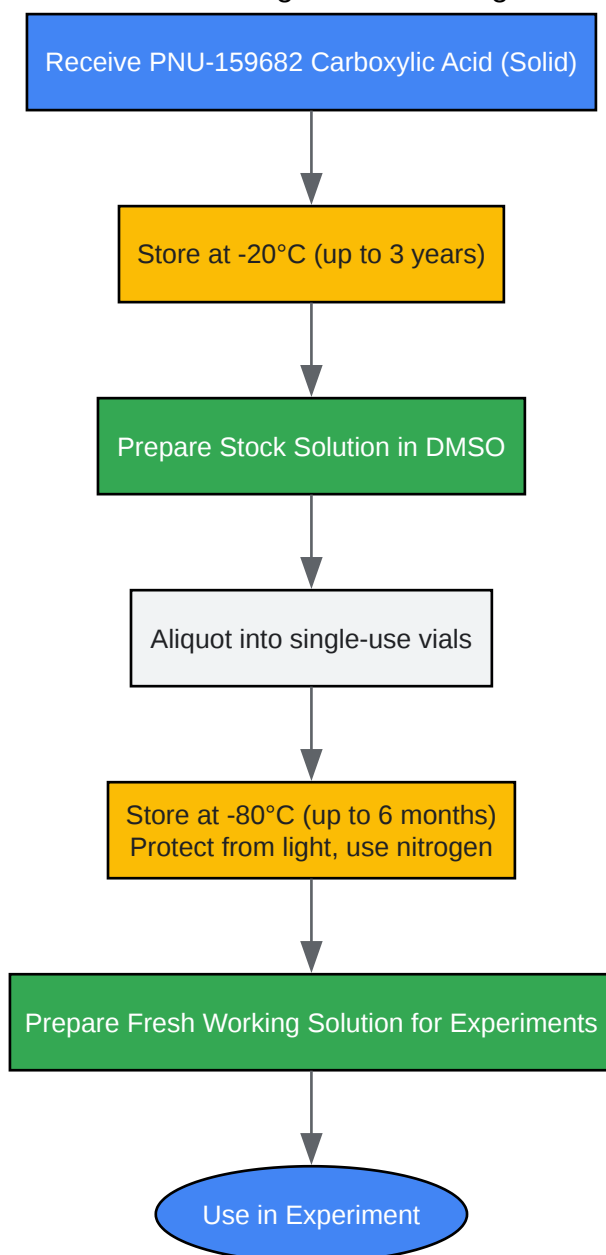
- Thaw a single-use aliquot of the 10 mM **PNU-159682 carboxylic acid** stock solution in DMSO.
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.[\[2\]](#)
- Add 50 μ L of Tween-80 to the mixture and mix again until a homogenous solution is formed.[\[2\]](#)
- Add 450 μ L of saline to bring the final volume to 1 mL and mix well.[\[2\]](#)

- This protocol should yield a clear solution. Prepare this working solution fresh on the day of the experiment.[2]

Troubleshooting and Workflows

Caption: Troubleshooting workflow for precipitation issues.

Recommended Storage and Handling Workflow



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Caption: Recommended storage and handling workflow.

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References

- 1. 化合物 PNU-159682 carboxylic acid|T19523|TargetMol - ChemicalBook [m.chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. researchgate.net [researchgate.net]
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